

Technical Protocol: Synthesis and Characterization of 4-Propoxybenzohydrazide

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Compound of Interest

Compound Name: 4-Propoxybenzohydrazide

CAS No.: 64328-60-5

Cat. No.: B1271223

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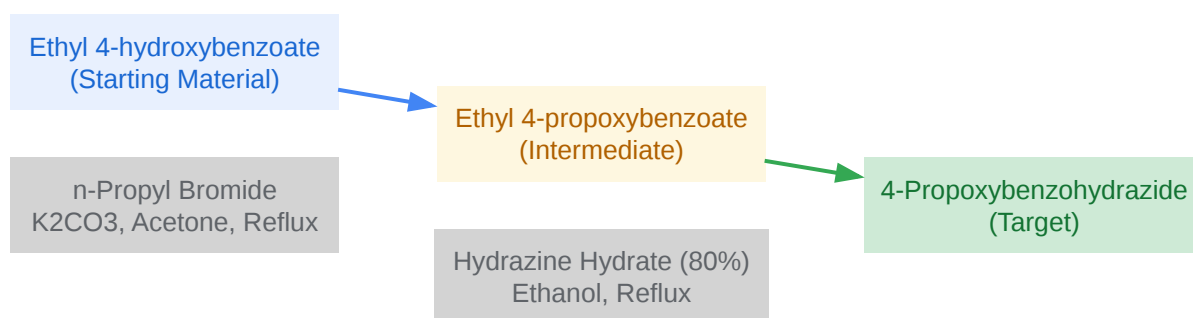
Executive Summary

4-Propoxybenzohydrazide (CAS: 202193-76-2) is a critical intermediate in the synthesis of liquid crystalline materials, antimicrobial Schiff bases, and bioactive heterocyclic compounds (e.g., 1,3,4-oxadiazoles). Its structural core—a rigid benzene ring linked to a flexible propoxy tail and a reactive hydrazide group—serves as an ideal mesogen for supramolecular assembly.

This technical guide outlines a high-yield, two-step synthesis protocol starting from commercially available ethyl 4-hydroxybenzoate. The method prioritizes purity and scalability, utilizing a Williamson ether synthesis followed by nucleophilic acyl substitution (hydrazinolysis).

Retrosynthetic Analysis & Workflow

The synthesis is designed to minimize side reactions such as N-alkylation or azine formation. The pathway disconnects the target molecule at the amide bond (hydrazide formation) and the phenolic ether bond (alkylation).



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Figure 1: Forward synthetic route from ethyl 4-hydroxybenzoate to **4-propoxybenzohydrazide**.

Safety & Pre-requisites

Critical Hazard Warnings:

- Hydrazine Hydrate: Highly toxic, potential carcinogen, and corrosive. Handle in a fume hood with double-gloving (nitrile).[1] Avoid contact with metals which can catalyze decomposition. [1]
- n-Propyl Bromide: Alkylating agent; potential neurotoxin.
- Acetone/Ethanol: Highly flammable solvents.

Equipment:

- Three-neck round-bottom flasks (250 mL, 500 mL)
- Reflux condensers with CaCl₂ guard tubes
- Magnetic stirrer with hot plate[1]
- Rotary evaporator[2][3]
- Vacuum filtration setup (Büchner funnel)[1]

Step-by-Step Synthesis Protocol

Step 1: O-Alkylation (Williamson Ether Synthesis)

Objective: Convert ethyl 4-hydroxybenzoate to ethyl 4-propoxybenzoate. Mechanism: SN2 nucleophilic substitution.

Reagent	MW (g/mol)	Equiv.	Qty (Scale)	Role
Ethyl 4-hydroxybenzoate	166.17	1.0	16.6 g (0.1 mol)	Substrate
n-Propyl Bromide	122.99	1.2	14.8 g (~11 mL)	Alkylating Agent
Potassium Carbonate (anhydrous)	138.21	2.0	27.6 g	Base
Acetone (Dry)	58.08	Solvent	150 mL	Solvent
Potassium Iodide (Catalytic)	166.00	0.1	1.6 g	Catalyst (Finkelstein)

Procedure:

- **Activation:** In a 500 mL round-bottom flask, dissolve ethyl 4-hydroxybenzoate in dry acetone. Add anhydrous K_2CO_3 . Stir at room temperature for 15 minutes to generate the phenoxide anion.
- **Addition:** Add n-propyl bromide and catalytic KI. The KI converts the alkyl bromide to the more reactive alkyl iodide in situ.
- **Reflux:** Heat the mixture to reflux (approx. 56-60°C) for 8–12 hours.
 - **Monitoring:** Check TLC (Hexane:Ethyl Acetate 8:2). The starting phenol (lower R_f) should disappear; the ether product (higher R_f) will appear.
- **Workup:**
 - Cool the reaction mixture to room temperature.

- Filter off the inorganic salts (KBr, K_2CO_3) and wash the cake with fresh acetone.
- Concentrate the filtrate under reduced pressure (rotary evaporator) to obtain a pale yellow oil or low-melting solid.
- Purification: If necessary, dissolve the residue in diethyl ether, wash with 5% NaOH (to remove unreacted phenol), then water and brine. Dry over Na_2SO_4 and evaporate.
- Yield Expectation: 85–95%.

Step 2: Hydrazinolysis

Objective: Convert ethyl 4-propoxybenzoate to **4-propoxybenzohydrazide**. Mechanism: Nucleophilic Acyl Substitution.

Reagent	MW (g/mol)	Equiv.	Qty (Scale)	Role
Ethyl 4-propoxybenzoate	208.25	1.0	20.8 g (0.1 mol)	Intermediate
Hydrazine Hydrate (80% or 99%)	50.06	5.0	25.0 g (~24 mL)	Nucleophile
Ethanol (Absolute)	46.07	Solvent	100 mL	Solvent

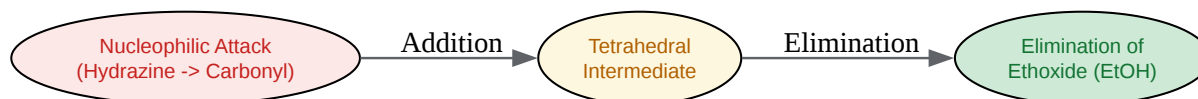
Procedure:

- Dissolution: Dissolve the crude ethyl 4-propoxybenzoate in absolute ethanol in a 250 mL round-bottom flask.
- Addition: Add hydrazine hydrate slowly with stirring.
 - Note: A large excess (5 equiv.) is crucial to prevent the formation of the dimer N,N'-bis(4-propoxybenzoyl)hydrazine.
- Reflux: Heat to reflux (78°C) for 4–6 hours.

- Observation: The solution usually becomes clear, and upon extended refluxing, the product may begin to precipitate if the concentration is high.
- Isolation:
 - Concentrate the reaction mixture to approx. 1/3 volume.
 - Cool the flask in an ice bath (0–5°C) for 1 hour. White crystalline solid should precipitate.
 - Filter the solid and wash with cold ethanol (2 x 10 mL) and then cold water (to remove excess hydrazine).
- Recrystallization: Recrystallize from hot ethanol to obtain pure white needles.
 - Yield Expectation: 75–85%.^[2]

Mechanistic Insight

The hydrazinolysis proceeds via a tetrahedral intermediate. The high nucleophilicity of hydrazine (alpha-effect) drives the displacement of the ethoxy group.



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Figure 2: Mechanism of nucleophilic acyl substitution converting the ester to the hydrazide.

Analytical Characterization (Self-Validation)

To validate the synthesis, compare experimental data against these expected values.

Melting Point

- Expected Range: 130–140°C (Dependent on polymorphs).
- Note: A sharp melting point (<2°C range) indicates high purity. Broadening suggests residual solvent or dimer impurity.

Infrared Spectroscopy (FT-IR)

Functional Group	Wavenumber (cm ⁻¹)	Vibration Mode
N-H (Hydrazide)	3200–3350	Stretching (Doublet)
C=O (Amide I)	1640–1660	Stretching
C-O-C (Ether)	1240–1260	Asymmetric Stretching
C-H (Aliphatic)	2850–2960	Propyl chain stretching

Nuclear Magnetic Resonance (¹H NMR, 400 MHz, DMSO-d₆)

Shift (δ ppm)	Multiplicity	Integration	Assignment
9.60	Singlet (Broad)	1H	-CONH-
7.80	Doublet (J=8.8 Hz)	2H	Ar-H (Ortho to C=O)
6.95	Doublet (J=8.8 Hz)	2H	Ar-H (Ortho to OR)
4.40	Broad Singlet	2H	-NHNH ₂
3.98	Triplet (J=6.5 Hz)	2H	-OCH ₂ -CH ₂ -CH ₃
1.75	Multiplet	2H	-OCH ₂ -CH ₂ -CH ₃
0.98	Triplet (J=7.4 Hz)	3H	-OCH ₂ -CH ₂ -CH ₃

Troubleshooting & Optimization

- Low Yield in Step 1: Ensure K₂CO₃ is anhydrous and finely ground. If reaction is slow, switch solvent to DMF (Dimethylformamide) and heat to 80°C (requires aqueous workup).
- Dimer Formation (Step 2): If a high-melting insoluble solid (>250°C) forms, it is likely the N,N'-bis-acylhydrazine. Solution: Increase the hydrazine hydrate ratio to 10 equivalents and add the ester solution dropwise to the refluxing hydrazine solution.
- Coloration: Yellowing of the product indicates oxidation of hydrazine or phenol residues. Recrystallize from ethanol with a pinch of activated charcoal.

References

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